

An In-Depth Technical Guide to the Chemical Structure and Properties of Bomyl

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Compound of Interest

Compound Name: Bomyl

Cat. No.: B091220

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bomyl, a potent organophosphate insecticide, has been utilized in agricultural applications for its efficacy against a range of insect pests. As with other compounds in its class, the primary mechanism of action for **Bomyl** is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects and mammals. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activity, and relevant experimental methodologies associated with **Bomyl**, intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and environmental science.

Chemical Structure and Identification

Bomyl is the common name for the chemical compound with the systematic IUPAC name dimethyl 3-(dimethoxyphosphoryl)oxypent-2-enedioate.^[1] It is characterized by a central pentenedioate backbone with two methyl ester groups and a dimethyl phosphate group attached to the C3 position via an enol oxygen.

Table 1: Chemical Identification of **Bomyl**

Identifier	Value
IUPAC Name	dimethyl 3-(dimethoxyphosphoryl)oxypent-2-enedioate[1]
Chemical Formula	C ₉ H ₁₅ O ₈ P[1][2][3]
CAS Registry Number	122-10-1[1][2]
Molecular Weight	282.18 g/mol [1][2][3]
Synonyms	Dimethyl 3-hydroxyglutaconate dimethyl phosphate, GC-3707, ENT-24833[1][2]

Physicochemical Properties

Bomyl is a yellow-colored liquid or oil at room temperature.[2] Its solubility and partitioning behavior are critical determinants of its environmental fate and biological interactions.

Table 2: Physicochemical Properties of **Bomyl**

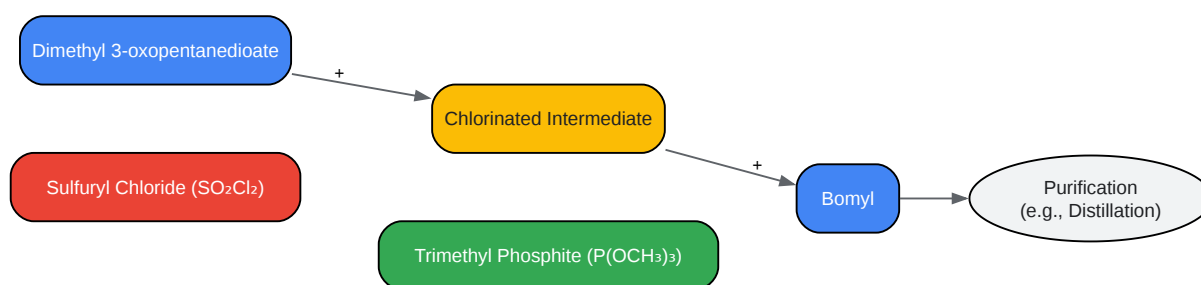
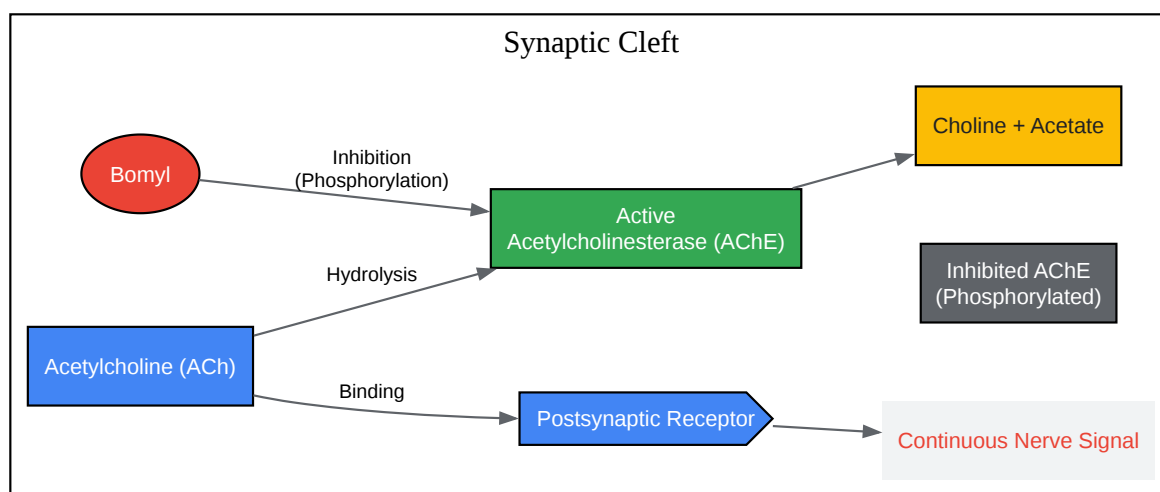
Property	Value
Physical State	Yellow liquid/oil[2]
Boiling Point	155-164 °C at 17 mmHg[2]
Solubility	Miscible with methanol, ethanol, acetone, and xylene. Practically insoluble in water, petroleum ether, and kerosene.[2]
Density	1.2 g/cm ³ [2]
Vapor Pressure	2.5 x 10 ⁻⁵ mmHg[2]
Octanol-Water Partition Coefficient (logP)	0.6 (Computed)[2]
Corrosivity	Corrosive to iron, steel, and brass[2]

Biological Activity and Mechanism of Action

Acetylcholinesterase Inhibition

The primary mode of action of **Bomyl** is the inhibition of the enzyme acetylcholinesterase (AChE).[4][5] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in synaptic clefts and neuromuscular junctions. The inhibition of AChE by **Bomyl** leads to an accumulation of ACh, resulting in continuous stimulation of cholinergic receptors.[6][7] This overstimulation disrupts the normal functioning of the nervous system, leading to tremors, paralysis, and ultimately, the death of the insect.[4][7]

The inhibitory action of organophosphates like **Bomyl** on AChE is due to the phosphorylation of the serine hydroxyl group at the active site of the enzyme. This forms a stable, covalent bond that is slow to hydrolyze, effectively inactivating the enzyme.



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